Navigating the Safety Landscape of 4,4'-Bicyclohexanone: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*4,4'-Bicyclohexanone*
CAS No.:	*23391-99-3*
Cat. No.:	*B1266944*

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Introduction: Understanding the Compound and the Data Gap

4,4'-Bicyclohexanone, also known as 4,4'-Dioxobicyclohexyl, is a dicyclic ketone with the molecular formula $C_{12}H_{18}O_2$.[1][2][3][4] Its structure, featuring two cyclohexanone rings linked together, makes it a subject of interest in various research and development applications, including as a building block in organic synthesis. However, a thorough review of publicly available safety data reveals a significant information gap. Standard material safety data sheets (MSDS) for **4,4'-Bicyclohexanone** frequently state "no data available" for critical toxicological and ecotoxicological endpoints.[1]

This guide is designed to address this data deficiency by providing a comprehensive health and safety overview for professionals handling **4,4'-Bicyclohexanone**. In the absence of direct empirical data for this specific compound, this document employs a scientifically grounded approach of "read-across" from structurally similar and well-characterized ketones, most notably cyclohexanone. This methodology allows for an informed assessment of potential

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hazards and the formulation of robust safety protocols. The information presented herein is intended to empower researchers to make informed decisions, ensuring a high level of safety in the laboratory and during drug development processes.

Physicochemical Properties of 4,4'-Bicyclohexanone

A foundational aspect of chemical safety is the understanding of a substance's physical and chemical properties. These characteristics can influence its behavior, potential for exposure, and appropriate handling and storage procedures.

Property	Value	Source
Molecular Formula	$C_{12}H_{18}O_2$	[1][2][3][4]
Molecular Weight	194.27 g/mol	[1][2][3]
Appearance	White to almost white powder or crystal	
Physical State (at 20°C)	Solid	[1]
Melting Point	114.0 to 118.0 °C	
Purity (by GC)	>98.0%	
CAS Number	23391-99-3	[1][2][3][4]

The solid nature of **4,4'-Bicyclohexanone** at room temperature suggests that the primary route of exposure during handling would be through inhalation of dust particles or direct skin contact with the powder.

Hazard Assessment: A Read-Across Approach

Given the limited direct toxicological data for **4,4'-Bicyclohexanone**, this section will extrapolate potential hazards based on the known profiles of analogous ketones, with a primary focus on cyclohexanone due to its structural similarity and extensive safety data. It is crucial to treat **4,4'-Bicyclohexanone** with at least the same level of caution as these related compounds.

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General Hazards of Aliphatic and Cyclic Ketones

Ketones as a class of organic compounds share certain toxicological characteristics. Generally, they can cause:

- Irritation: Many ketones are irritants to the skin, eyes, and respiratory tract.[5][6][7] Prolonged or repeated skin contact can lead to defatting and dermatitis.[8]
- Central Nervous System (CNS) Depression: Inhalation of high concentrations of ketone vapors can lead to narcotic effects, including headache, dizziness, drowsiness, and in severe cases, unconsciousness.[5][6][8]
- Organ Toxicity: Some ketones have been shown to cause damage to the liver and kidneys with prolonged or repeated exposure.[8]
- Flammability: Lower molecular weight ketones are often flammable liquids with vapors that can form explosive mixtures with air.[5][6] While **4,4'-Bicyclohexanone** is a solid, its dust may be flammable, and it can become flammable if heated above its flashpoint.

Inferred Hazard Profile of 4,4'-Bicyclohexanone

Based on the known hazards of cyclohexanone and other cyclic ketones, the following potential hazards for **4,4'-Bicyclohexanone** are proposed:

Acute Toxicity:

- Oral: Likely to be harmful if swallowed. The acute oral LD_{50} for cyclohexanone in rats is reported as 1.80 g/kg bw.[6][9]
- Dermal: May be harmful in contact with skin.[5]
- Inhalation: Inhalation of dust may cause respiratory irritation.[5] High concentrations could potentially lead to CNS effects.

Skin and Eye Irritation:

- Skin: Expected to be a skin irritant.[5] Direct contact may cause redness and inflammation.

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- Eyes: Expected to cause serious eye irritation.[5] Contact with dust can cause pain and redness.

Sensitization:

- There is no direct evidence to suggest that **4,4'-Bicyclohexanone** is a skin or respiratory sensitizer. However, some individuals may develop allergic reactions to certain chemicals upon repeated exposure.

Carcinogenicity, Mutagenicity, and Reproductive Toxicity:

- Carcinogenicity: There is inadequate evidence for the carcinogenicity of cyclohexanone in experimental animals.[6][10] Therefore, **4,4'-Bicyclohexanone** is not currently classified as a carcinogen.
- Mutagenicity: Cyclohexanone did not induce mutation in bacteria.[6]
- Reproductive Toxicity: No significant prenatal toxicity was observed for cyclohexanone in mice.[6]

Experimental Protocols for Safe Handling

Adherence to stringent safety protocols is paramount when working with chemicals of unknown or incompletely characterized toxicity. The following protocols are based on a cautious approach, treating **4,4'-Bicyclohexanone** as a potentially hazardous substance.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure.

Caption: Required PPE for handling **4,4'-Bicyclohexanone**.

Engineering Controls

- Ventilation: Always handle **4,4'-Bicyclohexanone** in a well-ventilated area. For procedures that may generate significant amounts of dust, a chemical fume hood is required.

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- Containment: For weighing and transferring the solid, use of a balance with a draft shield or a powder containment hood is recommended to minimize dust dispersion.

Handling and Storage Procedures

Handling:

- Avoid creating dust. Use gentle scooping or pouring techniques.
- Avoid contact with skin and eyes.
- Do not breathe dust.
- Wash hands thoroughly after handling.
- Keep away from sources of ignition, as fine dust dispersed in air may ignite.[5]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

A clear and practiced emergency response plan is critical for mitigating the consequences of accidental exposure or release.

Caption: Step-by-step emergency response plan.

Decontamination and Waste Disposal

- Decontamination: All surfaces and equipment that have come into contact with **4,4'-Bicyclohexanone** should be decontaminated. Wipe surfaces with a damp cloth to avoid generating dust.
- Waste Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Contaminated materials should be placed in a sealed, labeled container for hazardous waste disposal.

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Conclusion: A Commitment to Proactive Safety

While specific toxicological data for **4,4'-Bicyclohexanone** remains limited, a proactive and cautious approach to safety is essential. By understanding its physicochemical properties and leveraging the extensive knowledge base of structurally related ketones, researchers can implement robust safety protocols. This guide provides a framework for the safe handling, storage, and disposal of **4,4'-Bicyclohexanone**, empowering scientific professionals to conduct their work with the highest standards of safety and scientific integrity. Continuous vigilance and a commitment to seeking updated safety information are crucial when working with compounds that have an incomplete toxicological profile.

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